

Technical Guide: Molecular Structure & Stereochemistry of trans-3-Hydroxy-4-methylpiperidine HCl

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Compound of Interest

Compound Name: *trans-3-Hydroxy-4-methylpiperidine hydrochloride*
CAS No.: 176966-88-4
Cat. No.: B3367415

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Executive Summary

Compound Identity: **trans-3-Hydroxy-4-methylpiperidine Hydrochloride** CAS Number: 374794-74-8 (racemic HCl), 105812-81-5 (related chiral intermediates) Molecular Formula: $C_6H_{14}ClNO$ Molecular Weight: 151.63 g/mol

This piperidine derivative serves as a critical chiral scaffold in the synthesis of Janus kinase (JAK) inhibitors (e.g., Tofacitinib analogs) and opioid antagonists.^[1] Its pharmacological value lies in the fixed stereochemical relationship between the hydroxyl hydrogen bond donor at C3 and the hydrophobic methyl group at C4, which dictates ligand-protein binding affinity.

Molecular Architecture & Stereochemistry^[1]

Stereochemical Configuration

The "trans" designation refers to the relative orientation of the hydroxyl group at C3 and the methyl group at C4. Unlike planar aromatics, the piperidine ring adopts a chair conformation,

creating a dynamic stereochemical environment.

- Chiral Centers: C3 and C4.[\[1\]](#)
- Enantiomers: The trans diastereomer exists as a pair of enantiomers:
 - (3R,4S)-3-hydroxy-4-methylpiperidine
 - (3S,4R)-3-hydroxy-4-methylpiperidine

Conformational Analysis (The "Chair" Equilibrium)

The biological activity of this scaffold is driven by its ground-state conformation. In the hydrochloride salt form, the nitrogen is protonated (

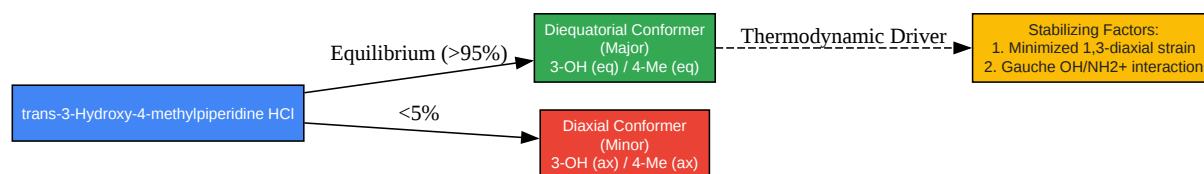
), locking the ring into a specific chair geometry to minimize 1,3-diaxial strains.[\[1\]](#)

The Equilibrium:

- Diequatorial Conformer (Major): Both the C3-OH and C4-Me groups occupy equatorial positions. This is energetically favored as it avoids severe 1,3-diaxial interactions with the axial protons at C2 and C6.[\[1\]](#)
- Diaxial Conformer (Minor): Both substituents occupy axial positions. This is significantly disfavored (~2.5–3.0 kcal/mol higher in energy) due to steric clash.

Intramolecular Hydrogen Bonding: In the protonated salt, a crucial stabilizing interaction often occurs.[\[1\]](#) The axial ammonium proton (

) can form an intramolecular hydrogen bond with the oxygen of the C3-hydroxyl group. However, this requires the OH to be in an axial or pseudo-axial orientation, or for the ring to twist.[\[1\]](#) In the diequatorial major conformer, the OH is gauche to the ammonium center, facilitating a stabilizing electrostatic interaction without demanding a ring flip to the diaxial form.



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Figure 1: Conformational equilibrium favoring the diequatorial geometry.

Synthesis Protocol: The Hydroboration Route

To achieve the trans stereochemistry selectively, one cannot simply reduce 4-methyl-3-pyridinol using catalytic hydrogenation (which predominantly yields the cis isomer due to catalyst surface approach). The most robust method utilizes Hydroboration-Oxidation of the corresponding tetrahydropyridine.

Mechanistic Logic

Hydroboration is a syn-addition of H-B across a double bond.^{[2][3]}

- Substrate: N-Benzyl-4-methyl-1,2,3,6-tetrahydropyridine (Double bond at C3-C4).^[1]
- Regioselectivity: Boron adds to the less hindered carbon (C3). Hydrogen adds to C4.^[1]
- Stereochemistry: The Boron and Hydrogen add to the same face (Syn).^{[2][3][4][5]}
- The Twist: Since a Methyl group already exists at C4, the incoming Hydrogen (adding to C4) pushes the Methyl group to the opposite face relative to the incoming Boron (at C3).
- Oxidation: Retention of configuration replaces Boron with Hydroxyl.^{[2][4]}
- Result: The C3-OH and C4-Me end up trans.

Step-by-Step Methodology

Reagents:

- Substrate: N-Benzyl-4-methyl-1,2,3,6-tetrahydropyridine[1]
- Borane-THF complex (1.0 M)
- Sodium Hydroxide (3M aq)
- Hydrogen Peroxide (30%)
- Pd/C (10%) for deprotection[6]
- HCl in Dioxane (4M)

Protocol:

- Hydroboration:
 - Cool a solution of N-benzyl-4-methyl-1,2,3,6-tetrahydropyridine (1.0 eq) in anhydrous THF to 0°C under nitrogen.
 - Dropwise add (1.1 eq). Stir at 0°C for 1 hour, then warm to room temperature for 2 hours.
 - Checkpoint: Absence of starting alkene by TLC.
- Oxidation:
 - Cool mixture to 0°C. Carefully quench with water.
 - Add NaOH (3M, 3.0 eq) followed by slow addition of (30%, 3.0 eq). Caution: Exothermic.
 - Stir at 50°C for 1 hour to ensure complete oxidation of the organoborane.
- Workup:
 - Extract with Ethyl Acetate (3x). Wash organic layer with brine, dry over , and concentrate.[1]

- Purify via flash chromatography (SiO₂, Hexane/EtOAc) to isolate trans-1-benzyl-3-hydroxy-4-methylpiperidine.
- Debenzylation & Salt Formation:
 - Dissolve intermediate in MeOH. Add Pd/C (10 wt%).
 - Hydrogenate at 40 psi
for 12 hours. Filter through Celite.^[1]
 - Treat the filtrate with 4M HCl in Dioxane. Evaporate solvent to yield trans-3-Hydroxy-4-methylpiperidine HCl as a white crystalline solid.

Characterization & Validation Data

To validate the trans stereochemistry, researchers must rely on

NMR coupling constants (

-values).^[1]

NMR Validation Criteria

In the major diequatorial conformer, the proton at C3 (

) is axial. The proton at C4 (

) is also axial.

Nucleus	Signal	Multiplicity	Coupling Constant ()	Structural Interpretation
H3 (Carbinol)	~3.4 - 3.8 ppm	ddd (Multiplet)		Large coupling indicates anti-periplanar relationship between H3 and H4, confirming trans-diequatorial orientation.
H4 (Methine)	~1.3 - 1.5 ppm	Multiplet	-	Axial orientation.
4-Me	~0.95 ppm	Doublet		Equatorial methyl group.

Self-Validating Check: If the product were cis, H3 would be equatorial (assuming 4-Me stays equatorial). The coupling

would be small (2–5 Hz).[1] Observation of a large ~10 Hz coupling at the carbinol proton is the definitive proof of trans stereochemistry.

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